

Btk-IN-8: A Technical Guide for Immunological and Cancer Research

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Compound of Interest

Compound Name: Btk-IN-8

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of Bruton's tyrosine kinase (Btk) inhibitors, with a focus on a potent research compound, BTK inhibitor 8, as a representative molecule. This document details its mechanism of action, applications in immunology and cancer research, and relevant experimental protocols.

Bruton's tyrosine kinase (Btk) is a critical non-receptor tyrosine kinase in the Tec kinase family. It is a key component of the B-cell receptor (BCR) signaling pathway, playing a pivotal role in B-cell development, activation, proliferation, and survival.[1] Dysregulation of Btk signaling is implicated in various B-cell malignancies and autoimmune diseases, making it a prime therapeutic target.[2][3]

Core Concepts: Mechanism of Action

Btk is activated downstream of various cell surface receptors, including the BCR, cytokine receptors, and Toll-like receptors (TLRs).[4][5] Upon activation, Btk triggers a signaling cascade involving the phosphorylation of downstream substrates like phospholipase $\text{C}\alpha_2$ (PLC α_2).[1] This leads to the activation of pro-survival pathways, including nuclear factor kappa-light-chain-enhancer of activated B cells (NF- κ B) and the RAS-RAF-MEK-ERK pathway.[6] Btk inhibitors function by blocking the kinase activity of Btk, thereby disrupting these downstream signaling events and inhibiting the proliferation and survival of malignant B-cells.

Quantitative Data Summary

The following table summarizes the in vitro potency of a representative Btk inhibitor, referred to as BTK inhibitor 8 (Compound 27).

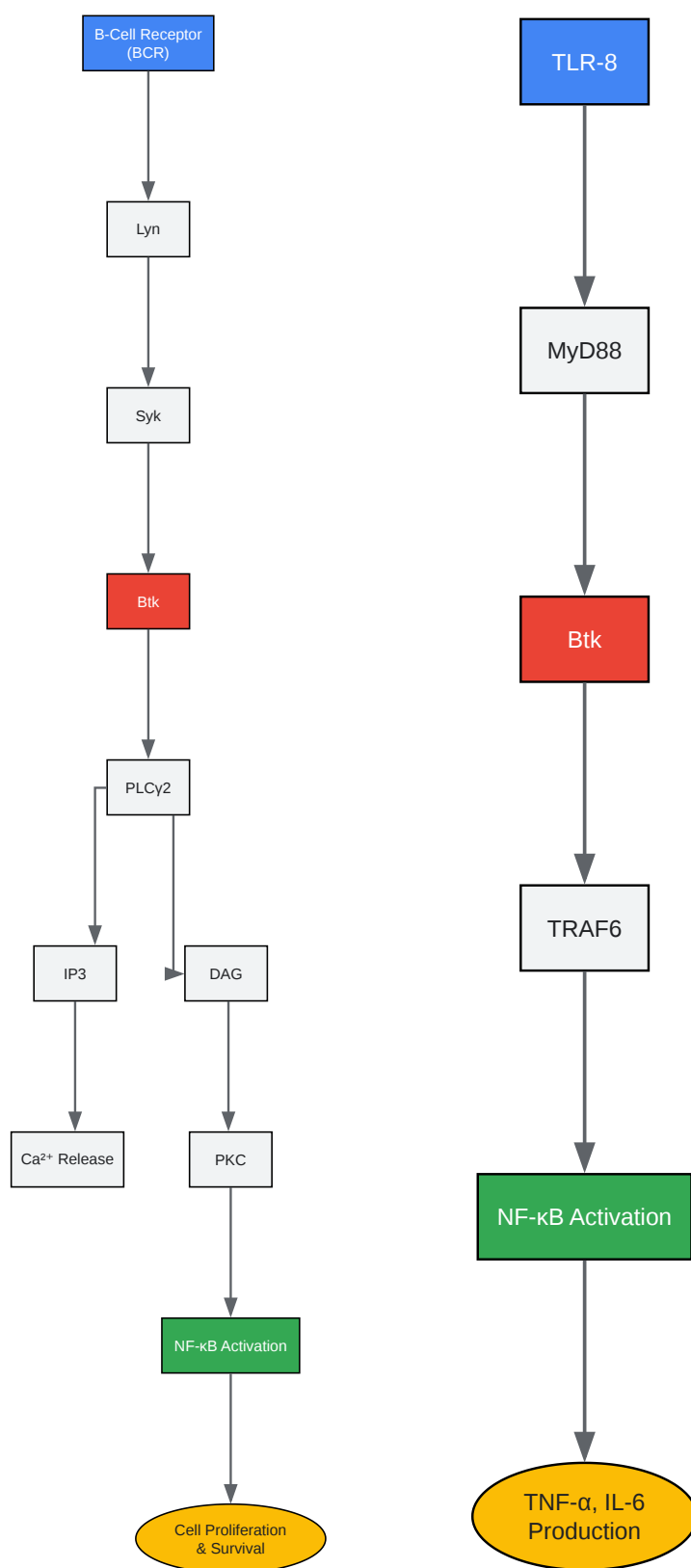
Inhibitor	Target	IC50 (nM)	Assay Condition	Reference
BTK inhibitor 8 (Compound 27)	Btk	0.11	In vitro kinase assay	[7]
BTK inhibitor 8 (Compound 27)	B cell activation	2	Human whole blood (hWB)	[7]

Signaling Pathways

Btk is a central node in multiple signaling pathways crucial for both innate and adaptive immunity.

B-Cell Receptor (BCR) Signaling Pathway

The BCR signaling cascade is fundamental for B-cell function. Btk is a key mediator in this pathway.





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